

3-(3-Methyl-2-nitrophenoxy)piperidine as a potential therapeutic agent

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Compound of Interest

Compound Name: 3-(3-Methyl-2-nitrophenoxy)piperidine

Cat. No.: B13605818

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Application Note: **3-(3-Methyl-2-nitrophenoxy)piperidine** as a Therapeutic Scaffold

Part 1: Executive Summary & Therapeutic Rationale

3-(3-Methyl-2-nitrophenoxy)piperidine is a high-value pharmacophore intermediate belonging to the class of 3-aryloxypiperidines. This structural motif is a "privileged scaffold" in medicinal chemistry, serving as the core architecture for numerous Central Nervous System (CNS) active agents, particularly Norepinephrine Reuptake Inhibitors (NRIs) and Sigma-1 Receptor (σ_1R) Modulators.

The specific substitution pattern—a 2-nitro, 3-methyl phenoxy group attached to the 3-position of the piperidine ring—imparts unique electronic and steric properties. The nitro group acts as a critical "synthetic handle," allowing for reduction to an aniline for further cyclization into tricyclic antidepressants or functionalization to tune metabolic stability.

Key Therapeutic Potentials:

- Antidepressant/Anxiolytic: Via inhibition of the Norepinephrine Transporter (NET) and Serotonin Transporter (SERT).

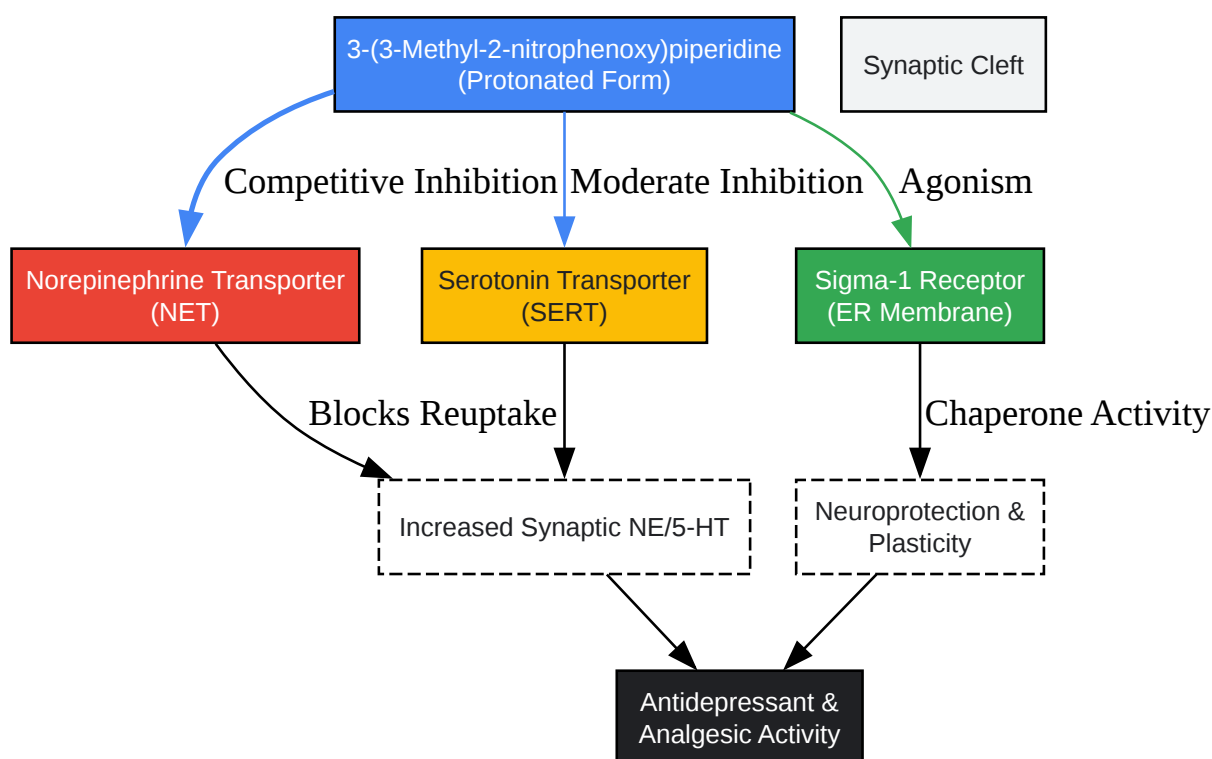
- Neuropathic Pain: Modulation of descending noradrenergic inhibitory pathways.
- Neuroprotection: Sigma-1 receptor agonism, promoting mitochondrial stability and reducing endoplasmic reticulum (ER) stress.

Part 2: Chemical Identity & Properties

Property	Specification
Chemical Name	3-(3-Methyl-2-nitrophenoxy)piperidine
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃
Molecular Weight	236.27 g/mol
LogP (Predicted)	2.1 - 2.5 (Lipophilic, CNS penetrant)
pKa (Piperidine N)	~9.2 (Protonated at physiological pH)
Structural Class	3-Aryloxypiperidine
Key Functional Groups	Secondary Amine (Basic center), Nitro (Electron withdrawing), Ether Linker

Part 3: Mechanism of Action (Visualized)

The therapeutic efficacy of 3-aryloxypiperidine derivatives stems from their ability to mimic the biogenic amines (norepinephrine/serotonin) and block their reuptake into the presynaptic neuron.



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Figure 1: Dual mechanism of action involving monoamine transporter inhibition and Sigma-1 receptor modulation.

Part 4: Detailed Experimental Protocols

Protocol A: Synthesis of 3-(3-Methyl-2-nitrophenoxy)piperidine

Objective: To synthesize the target scaffold via Nucleophilic Aromatic Substitution (S_NAr).

Rationale: Direct arylation of 3-hydroxypiperidine requires protection of the nitrogen to prevent N-arylation and ensure O-selectivity. The 2-nitro group on the benzene ring activates the fluorine for displacement.

Reagents:

- (S)-N-Boc-3-hydroxypiperidine (or racemic)[1]
- 1-Fluoro-3-methyl-2-nitrobenzene

- Sodium Hydride (NaH, 60% dispersion in oil)
- Dimethylformamide (DMF, anhydrous)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)

Step-by-Step Workflow:

- Activation (O-Deprotonation):
 - In a flame-dried round-bottom flask under Argon, dissolve N-Boc-3-hydroxypiperidine (1.0 eq, 10 mmol) in anhydrous DMF (20 mL).
 - Cool to 0°C in an ice bath.
 - Add NaH (1.2 eq, 12 mmol) portion-wise. Caution: Hydrogen gas evolution.
 - Stir at 0°C for 30 minutes until gas evolution ceases.
- S_NAr Coupling:
 - Add 1-Fluoro-3-methyl-2-nitrobenzene (1.1 eq, 11 mmol) dropwise to the reaction mixture.
 - Allow the reaction to warm to Room Temperature (RT) and stir for 4-6 hours.
 - Validation: Monitor by TLC (Hexane:EtOAc 3:1). The starting phenol spot should disappear.
- Work-up & Purification:
 - Quench carefully with ice-water (50 mL).
 - Extract with Ethyl Acetate (3 x 30 mL).
 - Wash combined organics with water (2x) and brine (1x) to remove DMF.
 - Dry over Na₂SO₄, filter, and concentrate.

- Purify the intermediate (N-Boc-**3-(3-methyl-2-nitrophenoxy)pyperidine**) via silica gel flash chromatography (0-20% EtOAc in Hexane).
- Deprotection (Boc Removal):
 - Dissolve the purified intermediate in DCM (10 mL).
 - Add TFA (2 mL) dropwise at 0°C.
 - Stir at RT for 2 hours.
 - Concentrate in vacuo. Basify with saturated NaHCO₃ to pH ~10.
 - Extract with DCM/Isopropanol (3:1) to recover the free amine.
 - Yield Target: >75% overall yield.

Protocol B: In Vitro Monoamine Uptake Inhibition Assay

Objective: To determine the affinity (

) of the compound for NET and SERT. System: HEK-293 cells stably expressing human NET (hNET) or hSERT.

Materials:

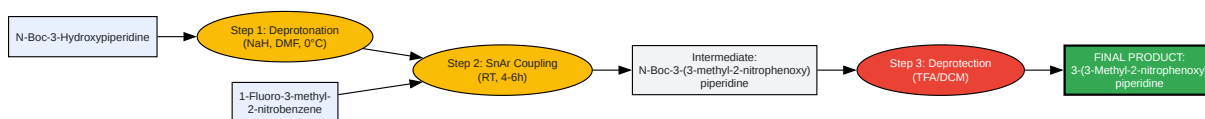
- Radioligands: [³H]-Nisoxetine (for NET) and [³H]-Citalopram (for SERT).
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.

Workflow:

- Cell Preparation: Harvest HEK-293 cells and homogenize to obtain membrane fractions. Resuspend in Assay Buffer to a protein concentration of 20-40 µg/well .
- Incubation:
 - Prepare 96-well plates.

- Add 25 μ L of test compound (dilution series: 0.1 nM to 10 μ M).
- Add 25 μ L of Radioligand (final conc. $\sim$ 2 nM).
- Add 150 μ L of membrane suspension.
- Non-specific binding control: Add 10 μ M Desipramine (NET) or Fluoxetine (SERT).
- Equilibrium: Incubate at 25°C for 60 minutes.
- Harvesting: Rapidly filter through GF/B glass fiber filters pre-soaked in 0.5% polyethylenimine (PEI) using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Inhibition vs. Log[Concentration] to calculate and derive using the Cheng-Prusoff equation.

Part 5: Synthesis Logic & Pathway (Visualized)



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Figure 2: Synthetic route via Nucleophilic Aromatic Substitution (SnAr).

Part 6: References

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Sources

- 1. CN105439939A - Synthetic method of (S)-N-Boc-3-hydroxypiperidine - Google Patents [patents.google.com]
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